

Clobutinol solubility issues in aqueous solutions

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Clobutinol	
Cat. No.:	B083508	Get Quote

Clobutinol Solubility: Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information and troubleshooting strategies for working with **Clobutinol**, focusing on challenges related to its solubility in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the expected aqueous solubility of Clobutinol?

A1: **Clobutinol** is characterized by low aqueous solubility. The predicted water solubility for the free base is approximately 0.535 mg/mL[1][2]. Its hydrochloride salt form, **Clobutinol** hydrochloride, is expected to have better aqueous solubility, a common characteristic for salt forms of weakly basic drugs.

Q2: What are the key physicochemical properties of **Clobutinol** that influence its solubility?

A2: Several properties are critical. **Clobutinol** is a weak base with a pKa of approximately 9.41[1][2]. This means its solubility is highly dependent on pH; it is more soluble in acidic conditions where it becomes protonated (ionized). It also has a relatively high lipophilicity, with a logP value of around 3.15, which contributes to its poor solubility in water[1][2].

Q3: Why is my **Clobutinol** hydrochloride precipitating out of my aqueous buffer?



A3: Precipitation of **Clobutinol** from an aqueous solution, even when using the hydrochloride salt, can occur for several reasons:

- pH of the Medium: If the pH of your buffer is near or above the pKa of **Clobutinol** (~9.41), the compound will be predominantly in its less soluble, non-ionized (free base) form.
- Concentration: The concentration of your solution may have exceeded the solubility limit of the compound in that specific buffer system and temperature.
- Buffering Capacity: The buffer's capacity may be insufficient to maintain the acidic pH required to keep the drug protonated and dissolved, especially upon addition of the compound.
- Common Ion Effect: For salt forms, the presence of other ions in the buffer can sometimes reduce solubility.

Quantitative Data Summary

The following table summarizes key physicochemical and solubility data for **Clobutinol** and its hydrochloride salt.

Property	Value (Clobutinol Base)	Value (Clobutinol HCl)	Source(s)
Molecular Weight	255.78 g/mol	292.24 g/mol	[3][4][5]
Water Solubility (Predicted)	0.535 mg/mL	Not explicitly stated, but higher than base	[1][2]
logP	3.15	Not applicable	[1][2]
pKa (Strongest Basic)	9.41	Not applicable	[1][2]
Solubility in DMSO	Not explicitly stated	100 mg/mL (342.18 mM)	[4]
Solubility in Co- solvent	Not applicable	≥ 2.5 mg/mL (8.55 mM)	[4]



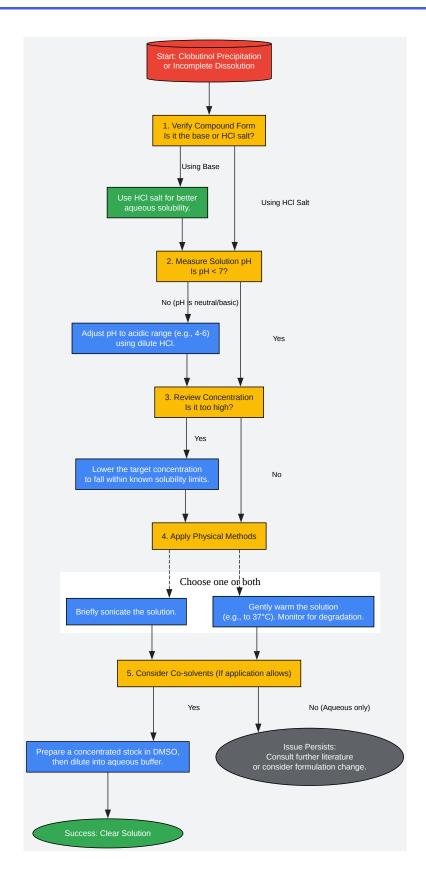
Note: The co-solvent system mentioned refers to formulations such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[4]

Troubleshooting Guide

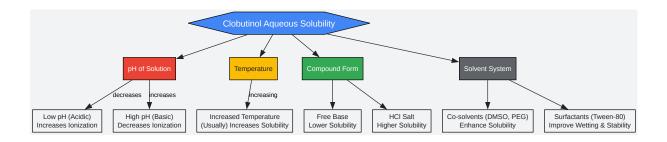
Problem: Clobutinol (or its HCl salt) is not dissolving or is precipitating in my aqueous solution.

This workflow provides a step-by-step approach to resolving solubility issues.









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- To cite this document: BenchChem. [Clobutinol solubility issues in aqueous solutions].
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